

Structural Analysis of SKA-121: A Technical Guide

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Compound of Interest

Compound Name: SKA-121

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of **SKA-121**, a selective positive allosteric modulator of the intermediate-conductance calcium-activated potassium channel, KCa3.1. This document outlines the compound's chemical properties, mechanism of action, and its role in relevant signaling pathways, supported by quantitative data and detailed experimental protocols.

Compound Profile

SKA-121, with the chemical name 5-Methylnaphth[2,1-d]oxazol-2-amine, is a potent and selective activator of KCa3.1 channels.^{[1][2][3]} Its chemical and physical properties are summarized in the table below.

Property	Value
Chemical Name	5-Methylnaphth[2,1-d]oxazol-2-amine
Molecular Formula	C ₁₂ H ₁₀ N ₂ O
Molecular Weight	198.23 g/mol
CAS Number	1820708-73-3
Purity	≥98% (HPLC)
Solubility	Soluble to 100 mM in DMSO and to 50 mM in ethanol

Mechanism of Action

SKA-121 acts as a positive allosteric modulator of KCa3.1 channels, which means it enhances the channel's sensitivity to intracellular calcium.[1] This leads to an increased probability of channel opening at a given calcium concentration. The activation of KCa3.1 channels in endothelial cells plays a crucial role in the regulation of vascular tone.

Potency and Selectivity

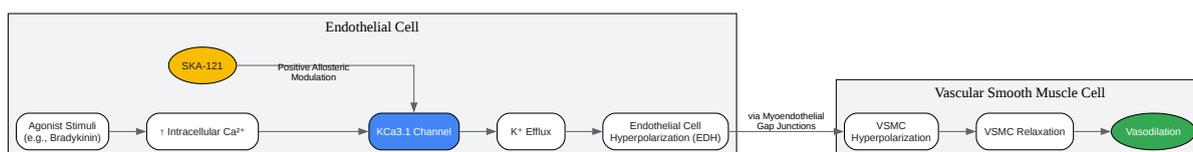
SKA-121 exhibits high potency for KCa3.1 channels with an EC₅₀ of 109 nM. It displays significant selectivity for KCa3.1 over other potassium channels, as detailed in the table below.

Channel	EC ₅₀ (nM)	Selectivity (fold vs KCa3.1)
KCa3.1	109	-
KCa2.1	8,700	~80
KCa2.2	6,800	~62
KCa2.3	4,400	~40
K _v Channels	-	200 to 400-fold
Na _v Channels	-	200 to 400-fold

Data compiled from multiple sources.

Signaling Pathway

The activation of KCa3.1 channels by **SKA-121** in endothelial cells initiates a signaling cascade that leads to vasodilation. An increase in intracellular Ca^{2+} , triggered by various physiological stimuli, leads to the opening of KCa3.1 channels. This results in an efflux of potassium ions (K^+), causing hyperpolarization of the endothelial cell membrane. This hyperpolarization is then transmitted to the adjacent vascular smooth muscle cells, leading to their relaxation and ultimately, vasodilation. This process is a key component of endothelium-derived hyperpolarization (EDH).



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SKA-121 signaling pathway in vasodilation.

Pharmacokinetics

Pharmacokinetic studies in mice have provided initial data on the absorption, distribution, metabolism, and excretion (ADME) profile of **SKA-121**.

Parameter	Value
Half-life ($t_{1/2}$)	~20 minutes
Plasma Decay	21.3 ± 2.4 μM at 5 minutes; 483 ± 231 nM at 1 hour; 53 ± 44 nM at 4 hours
Oral Availability	~25%

Data from in-vivo mouse studies.

Experimental Protocols

Whole-Cell Patch-Clamp Electrophysiology

This protocol is designed to measure the activity of KCa3.1 channels in response to **SKA-121**.

Cell Preparation:

- Human Embryonic Kidney (HEK293) cells stably expressing human KCa3.1 are cultured under standard conditions.
- Cells are plated on glass coverslips 24-48 hours before the experiment.

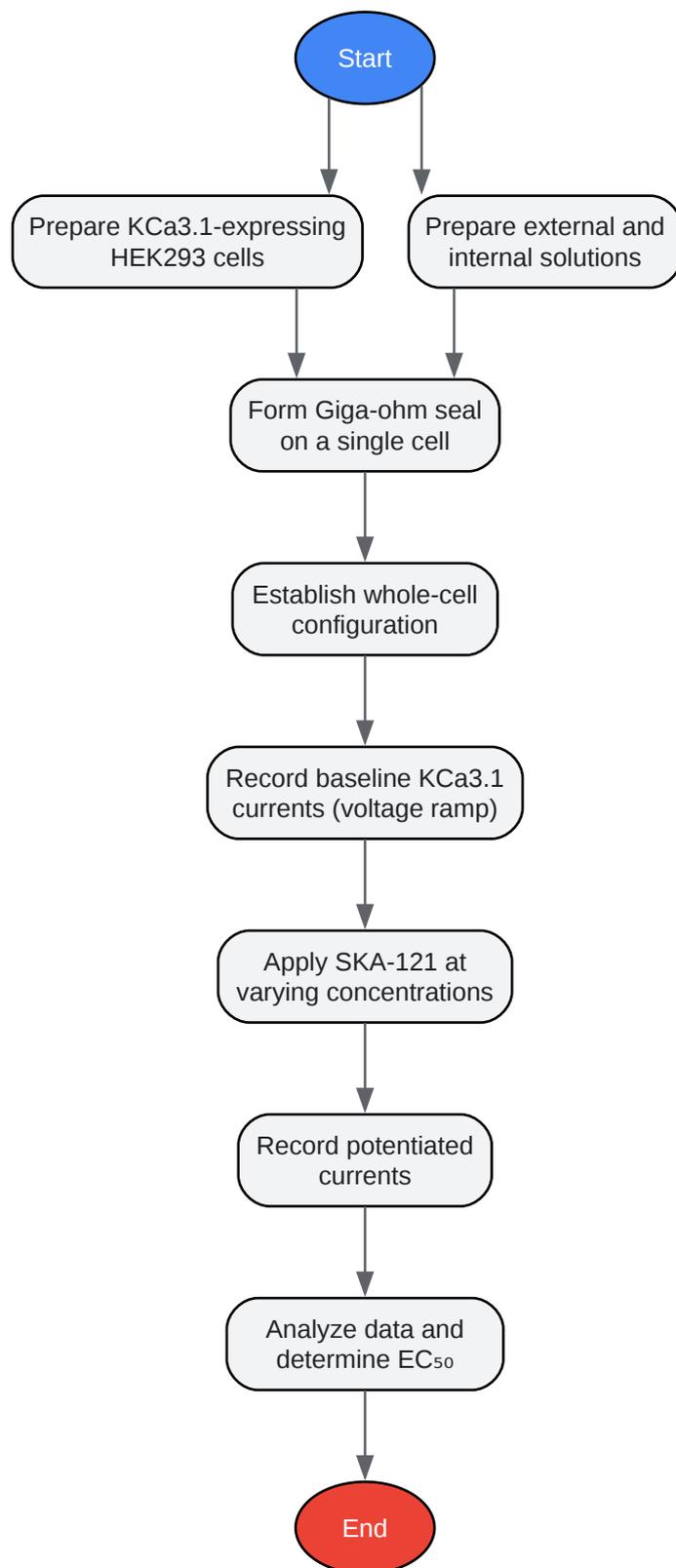
Solutions:

- External Solution (in mM): 140 NaCl, 5 KCl, 2 CaCl₂, 1 MgCl₂, 10 HEPES, 10 Glucose (pH 7.4 with NaOH).
- Internal (Pipette) Solution (in mM): 140 KCl, 1 MgCl₂, 10 HEPES, 5 EGTA, and free Ca²⁺ buffered to a final concentration of 250 nM (pH 7.2 with KOH).

Recording Procedure:

- Coverslips are transferred to a recording chamber on an inverted microscope and perfused with the external solution.
- Borosilicate glass pipettes with a resistance of 3-5 MΩ are filled with the internal solution and used to form a giga-ohm seal with a single cell.
- The whole-cell configuration is established by applying gentle suction.
- KCa3.1 currents are elicited by applying voltage ramps from -120 mV to +40 mV over 200 ms from a holding potential of -80 mV.
- After establishing a stable baseline current, **SKA-121** is applied at various concentrations through the perfusion system.

- The current potentiation is measured to determine the EC₅₀ of **SKA-121**.



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Workflow for whole-cell patch-clamp experiment.

Wire Myography for Vasodilation Assay

This protocol assesses the vasodilatory effect of **SKA-121** on isolated arteries.

Tissue Preparation:

- Male C57Bl/6J mice (12-week-old) are euthanized.
- The mesenteric arterial bed is excised and placed in cold, oxygenated physiological salt solution (PSS).
- Second-order mesenteric arteries are dissected and cut into 2 mm segments.

Mounting and Normalization:

- Each arterial segment is mounted on two tungsten wires (40 μm diameter) in a wire myograph chamber filled with PSS and maintained at 37°C, continuously bubbled with 95% O₂/5% CO₂.
- The vessel is normalized to an internal circumference equivalent to 90% of that of the vessel under a transmural pressure of 100 mmHg to determine the optimal resting tension.

Experimental Procedure:

- The viability of the arteries is assessed by contracting them with a high-potassium solution (KPSS).
- Endothelial integrity is confirmed by observing relaxation in response to acetylcholine (ACh) after pre-constriction with an appropriate vasoconstrictor (e.g., phenylephrine).
- After washing and re-equilibration, arteries are pre-constricted with phenylephrine (e.g., to 80% of the KPSS-induced contraction).
- A cumulative concentration-response curve for **SKA-121** is generated by adding the compound in increasing concentrations to the bath.
- The relaxation is expressed as a percentage of the pre-constriction tension.

In-Vivo Blood Pressure Measurement

This protocol measures the effect of **SKA-121** on mean arterial blood pressure (MAP) in mice.

Animal Model:

- Twelve-week-old male C57Bl/6J mice are used.
- For telemetric measurements, animals are implanted with a pressure-transducing catheter in the carotid artery.

Drug Administration:

- Intraperitoneal (i.p.) Injection: **SKA-121** is dissolved in a vehicle of peanut oil/DMSO (9:1 v/v) and administered at doses of 30 mg/kg and 100 mg/kg.
- Intravenous (i.v.) Injection: **SKA-121** is dissolved in a mixture of 10% CremophorEL and 90% phosphate-buffered saline and injected at 10 mg/kg into the tail vein.
- Oral Administration: **SKA-121** can be administered orally, for example, by gavage.

Data Acquisition and Analysis:

- Baseline MAP and heart rate (HR) are recorded continuously before drug administration.
- After administration of **SKA-121** or vehicle, MAP and HR are monitored for a defined period.
- The change in MAP from baseline is calculated and compared between the **SKA-121**-treated and vehicle-treated groups.

Conclusion

SKA-121 is a valuable pharmacological tool for studying the physiological and pathophysiological roles of KCa3.1 channels. Its high potency and selectivity make it a promising candidate for further investigation as a potential therapeutic agent for conditions where enhancing endothelial function and promoting vasodilation is beneficial, such as hypertension and other cardiovascular diseases. The experimental protocols provided herein

offer a framework for researchers to further explore the properties and applications of this compound.

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